Application Note: Structural Elucidation of Demethoxysudachitin using Nuclear Magnetic Resonance (NMR) Spectroscopy

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Compound of Interest

Compound Name:	*Demethoxysudachitin*
CAS No.:	*4323-80-2*
Cat. No.:	*B1226355*

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For: Researchers, scientists, and drug development professionals in natural product chemistry, pharmacology, and analytical sciences.

Abstract

Demethoxysudachitin, a polymethoxyflavonoid primarily isolated from Citrus sudachi, has garnered significant interest for its notable anti-inflammatory properties.[1] The definitive and unambiguous structural confirmation of such natural products is a cornerstone of drug discovery and development, ensuring the correct molecule is advanced through preclinical and clinical pipelines. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the paramount technique for the de novo structure elucidation of complex organic molecules. This guide provides a comprehensive, in-depth protocol for the complete assignment of the ^{1}H and ^{13}C NMR spectra of **Demethoxysudachitin**, leveraging a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments. We delve into the causality behind experimental choices and provide self-validating protocols to ensure scientific integrity.

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Introduction: The Imperative for Unambiguous Structure

Demethoxysudachitin (5,7,4'-trihydroxy-6,8-dimethoxyflavone) is a flavone characterized by a specific hydroxylation and methoxylation pattern on its flavonoid backbone.[1] This substitution pattern is critical to its biological activity. In drug development, even minor misinterpretations of structure, such as the placement of a methoxy group, can lead to the pursuit of an incorrect molecular entity, wasting significant resources. Therefore, a robust and logical application of modern NMR techniques is not merely procedural but a foundational element of scientific rigor.

This document outlines the logical workflow for elucidating the structure of **Demethoxysudachitin**, starting from simple 1D experiments and progressing to more complex 2D correlation spectroscopy. Each step is designed to build upon the last, culminating in a fully validated and assigned chemical structure.

Foundational Analysis: 1D NMR Spectroscopy

The initial step in structure elucidation involves acquiring and analyzing 1D ^{1}H and ^{13}C NMR spectra. These experiments provide the fundamental census of protons and carbons in the molecule and offer initial clues about their chemical environments.

^{1}H NMR Spectroscopy: A Proton Inventory

The ^{1}H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Causality: The chemical shift (δ) of a proton is dictated by its local electronic environment. Electronegative atoms like oxygen deshield protons, shifting their signals downfield. The integration of the peaks corresponds to the number of protons giving rise to the signal, and the splitting pattern (multiplicity) reveals the number of neighboring protons, governed by the n+1 rule for simple first-order coupling.

Expected ^{1}H NMR Data for **Demethoxysudachitin**: The spectrum will reveal signals for the aromatic protons on the A and B rings, the olefinic proton at C-3, and the protons of the two methoxy groups. The hydroxyl protons may appear as broad singlets, and their chemical shifts can be highly dependent on the solvent and concentration.

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^{13}C NMR and DEPT: The Carbon Skeleton

The ^{13}C NMR spectrum reveals the number of unique carbon atoms in the molecule. While ^{13}C has a low natural abundance, modern NMR spectrometers can readily acquire high-quality spectra.

Causality: The chemical shift of a carbon is sensitive to its hybridization and the electronegativity of attached atoms. Carbonyl carbons are highly deshielded and appear far downfield. Aromatic and olefinic carbons appear in the mid-range, while aliphatic carbons are the most shielded.

To differentiate between methyl (CH_3), methylene (CH_2), methine (CH), and quaternary carbons (C), a Distortionless Enhancement by Polarization Transfer (DEPT) experiment is essential. The DEPT-135 experiment is particularly informative, showing CH_3 and CH signals as positive peaks and CH_2 signals as negative peaks, while quaternary carbons are absent.

Expected ^{13}C NMR Data for **Demethoxysudachitin**: The spectrum will show signals for the carbonyl carbon (C-4), aromatic and olefinic carbons of the flavonoid core, and the carbons of the two methoxy groups.

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Atom	Expected ^{13}C Chemical Shift (ppm)	DEPT-135
C-2	~163	Quaternary
C-3	~103	CH
C-4	~182	Quaternary
C-5	~153	Quaternary
C-6	~131	Quaternary
C-7	~158	Quaternary
C-8	~128	Quaternary
C-9	~152	Quaternary
C-10	~105	Quaternary
C-1'	~121	Quaternary
C-2', C-6'	~128	CH
C-3', C-5'	~116	CH
C-4'	~161	Quaternary
6-OCH_3	~60	CH_3
8-OCH_3	~61	CH_3

Note: The chemical shift values are approximate and can vary based on the solvent and experimental conditions. These are representative values for flavonoids.

Establishing Connectivity: 2D Correlation Spectroscopy

With the fundamental proton and carbon data in hand, the next logical step is to establish the connectivity of the atoms using 2D NMR experiments.

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COSY (Correlation Spectroscopy): Proton-Proton Couplings

The ^{1}H-^{1}H COSY experiment identifies protons that are coupled to each other, typically through two or three bonds.

Causality: This experiment relies on the scalar coupling (J-coupling) between protons. Cross-peaks in the 2D spectrum indicate that the two protons on the corresponding axes are coupled. This is invaluable for identifying adjacent protons in spin systems, such as those on an aromatic ring.

Application to **Demethoxysudachitin**: A key COSY correlation will be observed between the H-2' and H-3' protons (and H-6' and H-5' respectively) on the B-ring, confirming their ortho relationship.

HSQC (Heteronuclear Single Quantum Coherence): Direct Carbon-Proton Attachment

The HSQC experiment correlates proton signals with the signals of the carbons to which they are directly attached.

Causality: This is a one-bond correlation experiment. A cross-peak indicates that the proton on one axis is directly bonded to the carbon on the other axis. This allows for the definitive assignment of protonated carbons.

Application to **Demethoxysudachitin**: The HSQC spectrum will show correlations for:

- H-3 to C-3
- H-2'/H-6' to C-2'/C-6'
- H-3'/H-5' to C-3'/C-5'
- The protons of the methoxy groups to their respective carbons.

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HMBC (Heteronuclear Multiple Bond Correlation): Long-Range Carbon-Proton Couplings

The HMBC experiment is arguably the most powerful tool for elucidating the carbon skeleton of an unknown molecule. It reveals correlations between protons and carbons that are separated by two or three bonds.

Causality: By detecting long-range J-couplings, the HMBC experiment allows for the connection of different spin systems and the placement of quaternary carbons and heteroatoms. The absence of a one-bond correlation (which is seen in the HSQC) helps to distinguish these long-range interactions.

Key HMBC Correlations for **Demethoxysudachitin**:

- H-3 will show correlations to C-2, C-4, and C-1', establishing the connectivity of the C-ring to the B-ring.
- The protons of the 6-OCH_3 group will show a correlation to C-6, definitively placing this methoxy group.
- The protons of the 8-OCH_3 group will show a correlation to C-8, confirming the position of the second methoxy group.
- H-2'/H-6' will show correlations to C-2, C-4', and C-3'/C-5', further confirming the B-ring structure and its attachment to C-2.

Integrated Workflow for Structure Elucidation

The following diagram illustrates the logical flow of experiments and data interpretation for the structural elucidation of **Demethoxysudachitin**.

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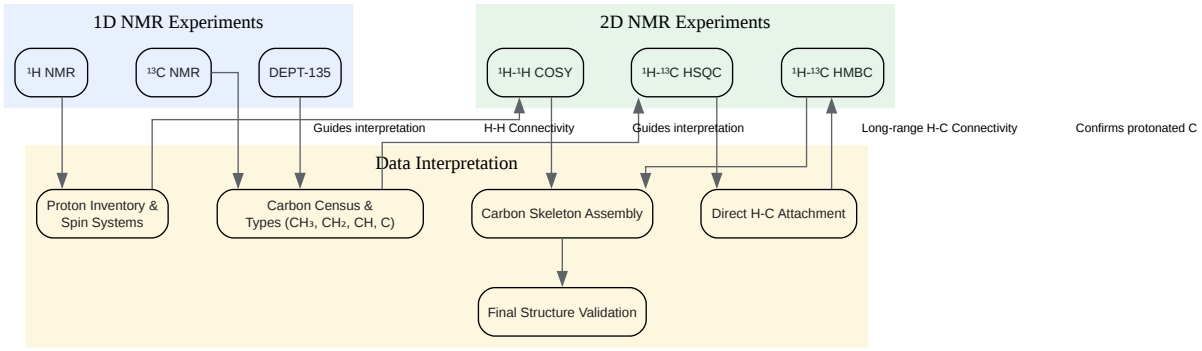

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Caption: Logical workflow for NMR-based structure elucidation.

Key Correlation Diagram

The following diagram highlights the most critical HMBC and COSY correlations that piece together the molecular structure of **Demethoxysudachitin**.

Caption: Key HMBC and COSY correlations for **Demethoxysudachitin**.

Detailed Experimental Protocols

Sample Preparation

- Mass Requirement: A minimum of 5-10 mg of purified **Demethoxysudachitin** is recommended for a full suite of NMR experiments. Modern cryoprobe-equipped spectrometers can work with less, but this amount ensures good signal-to-noise for less sensitive experiments like ^{13}C and HMBC.

- Solvent Selection: DMSO-d_6 is an excellent choice for flavonoids due to its high solubilizing power and the ability to observe exchangeable hydroxyl protons. Methanol-d_4 is another

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option, but hydroxyl proton signals will be lost due to exchange with the deuterium in the solvent.

- Procedure: a. Accurately weigh approximately 5 mg of **Demethoxysudachitin** and transfer it to a clean, dry vial. b. Add approximately 0.6 mL of DMSO-d_6. c. Gently vortex or sonicate the sample until fully dissolved. d. Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube. e. Cap the NMR tube securely.

NMR Data Acquisition

These protocols are based on a 500 MHz spectrometer. Adjustments may be necessary for different field strengths.

Protocol 1: ^{1}H NMR Acquisition

- Pulse Program: Standard single-pulse (zg30)
- Spectral Width: 12-16 ppm
- Acquisition Time: ~3-4 seconds
- Relaxation Delay (d1): 2 seconds
- Number of Scans: 16-32
- Temperature: 298 K

Protocol 2: $^{13}C\{^{1}H\}$ NMR Acquisition

- Pulse Program: Standard proton-decoupled (zgpg30)
- Spectral Width: ~220-240 ppm
- Acquisition Time: ~1-2 seconds
- Relaxation Delay (d1): 2 seconds
- Number of Scans: 1024-2048 (or more, depending on concentration)

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Protocol 3: DEPT-135 Acquisition

- Pulse Program: Standard DEPT-135
- Parameters: Use the same spectral width and a similar number of scans as the ^{13}C experiment.

Protocol 4: ^{1}H-^{1}H COSY Acquisition

- Pulse Program: Gradient-selected COSY (cosygpqf)
- Spectral Width (F2 and F1): 12-16 ppm
- Number of Increments (F1): 256-512
- Number of Scans per Increment: 2-4

Protocol 5: ^{1}H-^{13}C HSQC Acquisition

- Pulse Program: Gradient-selected, sensitivity-enhanced HSQC (hsqcedetgpsisp2.3)
- Spectral Width (F2 - ^{1}H): 12-16 ppm
- Spectral Width (F1 - ^{13}C): ~180-200 ppm
- Number of Increments (F1): 256
- Number of Scans per Increment: 2-8
- $^{1}J(CH)$ Coupling Constant: Optimized for ~145 Hz

Protocol 6: ^{1}H-^{13}C HMBC Acquisition

- Pulse Program: Gradient-selected HMBC (hmbcgplpndqf)
- Spectral Width (F2 - ^{1}H): 12-16 ppm
- Spectral Width (F1 - ^{13}C): ~220-240 ppm

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- Number of Increments (F1): 512
- Number of Scans per Increment: 8-16
- Long-Range Coupling Delay: Optimized for $^{n}J(CH)$ of 8 Hz.

Conclusion

The systematic application of 1D and 2D NMR spectroscopy, following the logical workflow outlined in this guide, enables the complete and unambiguous structural elucidation of **Demethoxysudachitin**. The combination of ^{1}H, ^{13}C, DEPT, COSY, HSQC, and HMBC experiments provides a self-validating system of data that confirms not only the core flavonoid structure but also the precise placement of all substituents. This level of analytical rigor is indispensable for advancing natural product-based drug discovery programs.

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